

Introduction: A Scientist's Perspective on Proactive Safety

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Compound of Interest

Compound Name: *2-Chloro-3-fluoroisonicotinic acid*

CAS No.: 628691-93-0

Cat. No.: B1351143

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In the landscape of pharmaceutical research and novel molecule synthesis, **2-Chloro-3-fluoroisonicotinic acid** (CAS No: 628691-93-0) serves as a valuable building block.^[1] Its utility, however, is paired with a distinct hazard profile that necessitates a comprehensive and nuanced approach to safety. This guide moves beyond mere compliance, offering a framework for integrating safety into the scientific workflow. As senior application scientists, we understand that true laboratory safety is not about a checklist but about a deep, causal understanding of the materials we handle. This document is structured to provide that understanding, ensuring that safety protocols are not just followed, but are also self-validating systems that protect researchers, preserve sample integrity, and ensure data reproducibility.

Section 1: Core Chemical & Physical Profile

A foundational understanding of a chemical's properties is the first step in predicting its behavior in a laboratory setting.

Property	Value	Source
CAS Number	628691-93-0	[1]
Molecular Formula	C ₆ H ₃ ClFNO ₂	[1]
Molecular Weight	175.54 g/mol	[2]
Appearance	White to off-white solid/powder	[1][2]
Melting Point	199 °C (decomposes)	[2]
Storage Conditions	Room temperature, in a dry, cool, well-ventilated place	[2][3][4]

Section 2: Hazard Identification and Toxicological Summary

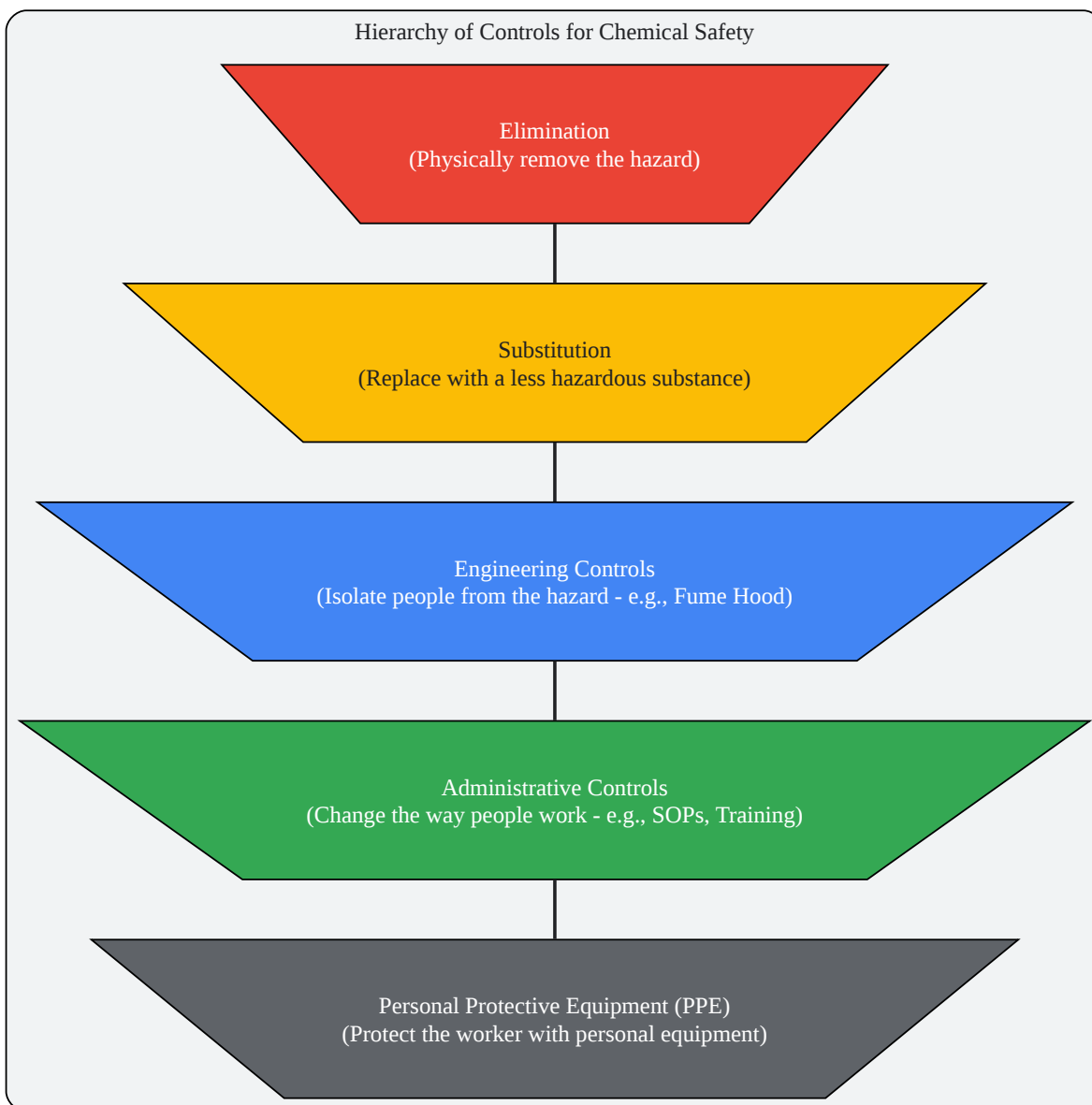
2-Chloro-3-fluoroisonicotinic acid is classified as an irritant.[2] The primary risks are associated with direct contact and inhalation. The Globally Harmonized System (GHS) classifications provide a clear, standardized summary of these hazards.

Hazard Class	Signal Word	Code	Hazard Statement
Skin Corrosion/Irritation	Warning	H315	Causes skin irritation. [2][5][6]
Serious Eye Damage/Irritation	Warning	H319	Causes serious eye irritation.[2][5][6]
Specific Target Organ Toxicity	Warning	H335	May cause respiratory irritation.[5][6]

Expert Insight: The decomposition on melting at 199°C is a critical data point.[2] Experiments involving heating must be conducted with extreme caution and appropriate ventilation, as thermal decomposition can release hazardous gases such as nitrogen oxides (NO_x), carbon oxides (CO, CO₂), and hydrogen chloride gas.[3][5][7]

Section 3: Proactive Exposure Control: The Hierarchy of Safety

Effective laboratory safety relies on a multi-layered approach known as the hierarchy of controls. Personal Protective Equipment (PPE), while essential, is the final line of defense.



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Caption: The Hierarchy of Controls prioritizes strategies for hazard mitigation.

Engineering Controls: Your Primary Barrier

- Chemical Fume Hood: All handling of **2-Chloro-3-fluoroisonicotinic acid** solid, and any procedures that could generate dust or aerosols, must be performed inside a certified chemical fume hood.^{[5][8]} This is non-negotiable and serves to mitigate the primary inhalation hazard.^[6]
- Ventilated Enclosures: For routine weighing of small quantities, a ventilated balance enclosure can provide sufficient protection against dust inhalation.
- Eyewash Stations and Safety Showers: Ensure that these are unobstructed and located in close proximity to the workstation.^[7] Their locations must be clearly marked.

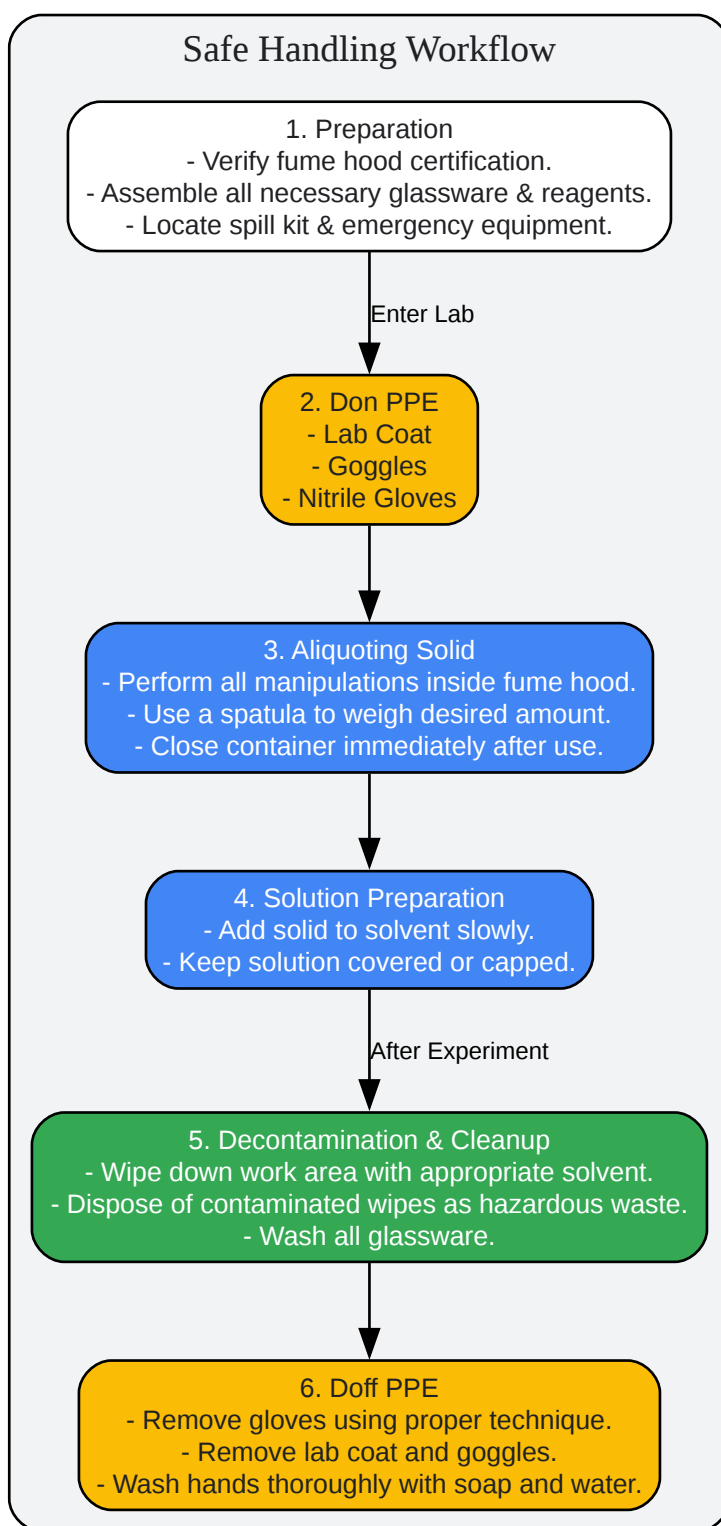
Personal Protective Equipment (PPE): The Last Line of Defense

PPE is not a substitute for robust engineering controls but is a critical final barrier to exposure.^{[9][10]}

Protection Type	Specification	Rationale and Best Practices
Hand Protection	Chemically resistant gloves (e.g., Nitrile).	Gloves must be inspected for tears or holes before each use. [5] Use proper glove removal technique (without touching the outer surface) to prevent skin contamination. Dispose of contaminated gloves according to institutional hazardous waste guidelines.[5]
Eye Protection	Chemical splash goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards.	This compound causes serious eye irritation.[6] Standard safety glasses do not provide adequate protection from splashes or fine dust.[9][11] A face shield should be worn in conjunction with goggles when handling larger quantities or when there is a significant splash risk.[11][12]
Body Protection	Fully-buttoned laboratory coat.	A lab coat protects against incidental skin contact from spills.[9] For tasks with a higher risk of spillage, a chemically resistant apron should be worn over the lab coat.
Footwear	Closed-toe, liquid-resistant shoes.	Protects feet from spills. Perforated shoes or sandals are never appropriate in a laboratory setting.[9][11]

Section 4: Standard Operating Protocol (SOP) for Safe Handling

This protocol outlines the essential steps for safely handling **2-Chloro-3-fluoroisonicotinic acid** in a typical research setting.



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Caption: Step-by-step workflow for the safe laboratory handling of the compound.

Detailed Steps:

- **Preparation:** Before handling the compound, ensure your workspace is prepared. Verify the fume hood is operational. Have your spill kit, waste containers, and all necessary reagents and equipment ready.
- **Personal Protective Equipment (PPE):** Don all required PPE as detailed in Section 3.2.
- **Handling in Fume Hood:** Transport the sealed container of **2-Chloro-3-fluoroisonicotinic acid** to the fume hood. Perform all manipulations, including opening the container and weighing the solid, within the sash of the fume hood to contain any dust.^[5]
- **Weighing:** Use a spatula to transfer the solid. Avoid creating dust clouds. Close the primary container immediately after removing the desired amount.
- **Dissolution:** If preparing a solution, add the solid slowly to the solvent to avoid splashing.
- **Cleanup:** Once the experimental procedure is complete, decontaminate the work surface. Dispose of any contaminated materials (e.g., weigh boats, contaminated paper towels) in a designated solid hazardous waste container.
- **Doffing PPE & Hygiene:** Remove PPE, being careful to avoid self-contamination. Always wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.^{[4][5]}

Section 5: Storage, Stability, and Incompatibilities

Proper storage is crucial for maintaining chemical integrity and preventing hazardous reactions.

- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. ^{[3][6]} Keep away from heat and sources of ignition.^[3]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.^{[3][7]} Contact with these substances could lead to vigorous, exothermic reactions.

Section 6: Emergency Response Protocols

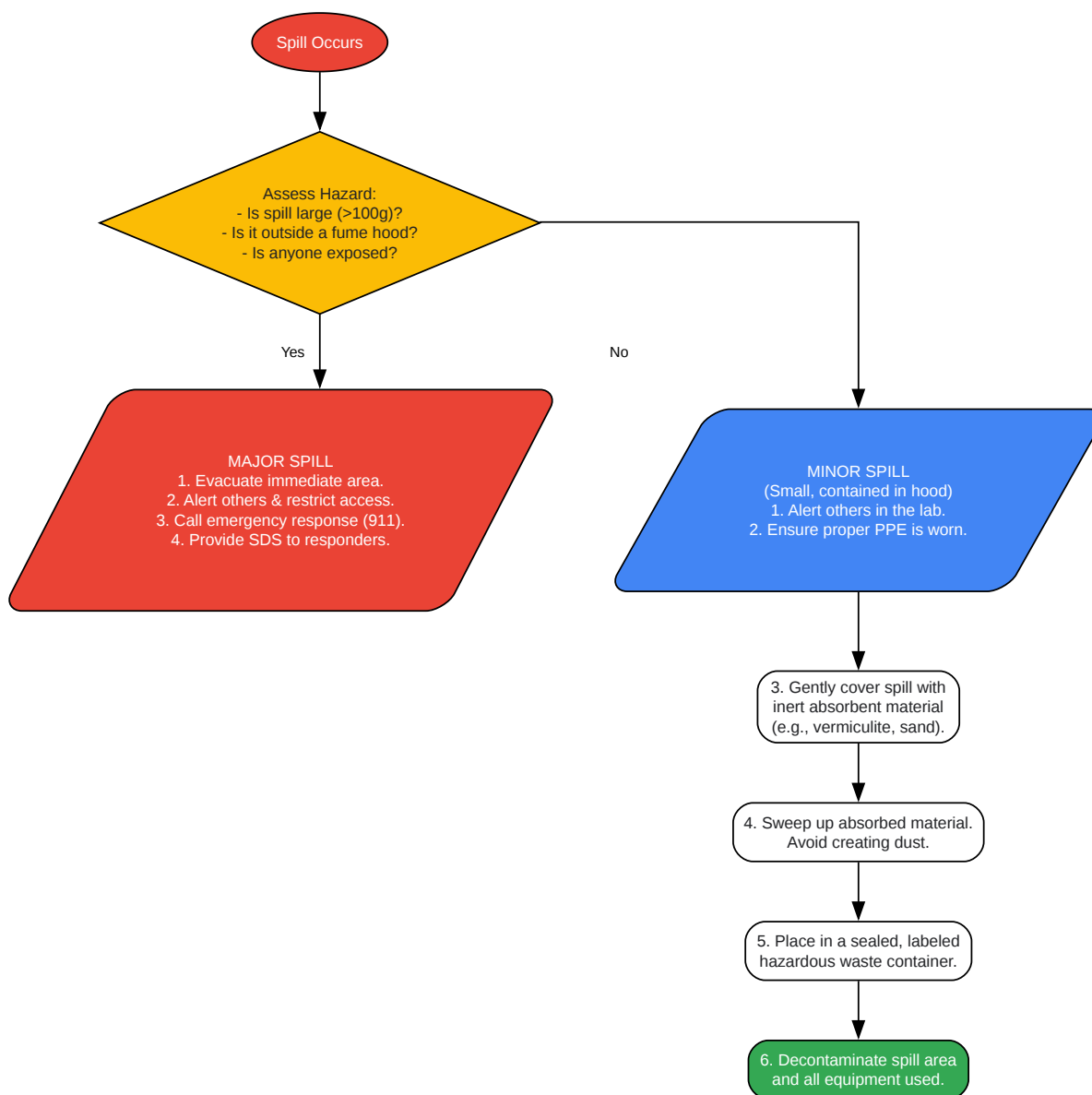
Preparedness is key to mitigating the impact of an accidental exposure or spill.

First Aid Measures

- Inhalation: Immediately move the affected person to fresh air.[13][14] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[13][15]
- Skin Contact: Immediately remove all contaminated clothing.[13] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[5][14] If skin irritation persists, seek medical advice.[6]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[3][4][13] Remove contact lenses if present and easy to do.[13] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[13] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.

Spill Response

The response to a spill depends critically on its scale and location.



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Caption: Decision tree for responding to a chemical spill.

Minor Spill (Solid, <100g, contained within a fume hood):

- Alert personnel in the immediate area.
- Wearing the appropriate PPE (Section 3.2), gently cover the spill with an inert absorbent material like vermiculite or sand to prevent dust from becoming airborne.[16]
- Carefully sweep or scoop the material into a designated hazardous waste container.[3][16]
- Wipe the spill area with a cloth dampened with a suitable solvent, and place the cloth in the hazardous waste container.
- Seal and label the waste container for disposal.

Major Spill (Large quantity, outside of a fume hood, or if exposure has occurred):

- Evacuate the immediate area.[17]
- Alert others and restrict access to the area.
- Contact your institution's emergency response team and provide them with the chemical name, location, and a copy of the Safety Data Sheet (SDS).[17]

Section 7: Waste Disposal

All waste containing **2-Chloro-3-fluoroisonicotinic acid**, including contaminated consumables and cleanup materials, must be treated as hazardous waste.

- Containers: Use clearly labeled, sealed, and chemically compatible containers for waste collection.[18]
- Labeling: Label waste containers with "Hazardous Waste" and the full chemical name.
- Disposal Route: Follow all local, state, and federal regulations for hazardous waste disposal. [4][6] Do not dispose of this chemical down the drain or in the regular trash.[18]
- Empty Containers: The first rinse of a container that held this chemical should be collected as hazardous waste.[18]

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